

YM-244769: A Comprehensive Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: YM-244769 dihydrochloride

Cat. No.: B2667115

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the current understanding of the stability and recommended storage conditions for YM-244769, a potent and selective inhibitor of the Na⁺/Ca²⁺ exchanger (NCX). Given the critical role of compound integrity in research and drug development, this document synthesizes available data and outlines best practices for its handling and storage.

Core Stability and Storage Recommendations

Proper storage is paramount to maintaining the integrity and activity of YM-244769. The following tables summarize the recommended conditions for the solid compound and its solutions based on information from various suppliers.

Table 1: Recommended Storage Conditions for Solid YM-244769

Form	Temperature	Duration	Additional Notes
Solid Powder	-20°C	Up to 3 years	Keep tightly sealed and protected from moisture.[1]
4°C	Up to 2 years	Keep tightly sealed and protected from moisture.[1]	
Room Temperature	Not Specified	Desiccate.[1]	

Table 2: Recommended Storage Conditions for YM-244769 Stock Solutions

Solvent	Temperature	Duration	Additional Notes
DMSO	-80°C	Up to 6 months	Sealed, away from moisture. Aliquot to avoid repeated freeze-thaw cycles.[1][2][3]
-20°C	Up to 1 month	Sealed, away from moisture.[1][2][3]	
4°C	Up to 2 weeks	[4][5]	

It is strongly recommended to prepare fresh working solutions for in vivo experiments on the day of use.[2] If precipitation occurs during the preparation of working solutions, gentle heating and/or sonication can be used to aid dissolution.[1]

Physicochemical Properties and Solubility

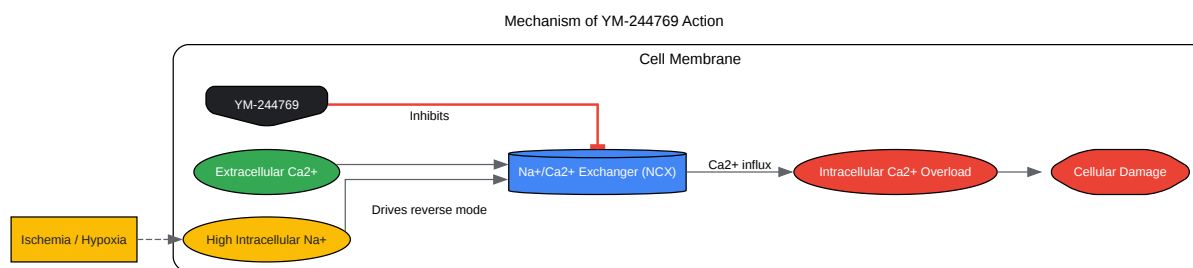
A clear understanding of the physicochemical properties of YM-244769 is essential for its proper handling and formulation.

Table 3: Physicochemical and Solubility Data for YM-244769

Property	Value	Reference
Chemical Name	N-(3-Aminobenzyl)-6-(4-((3-fluorobenzyl)oxy)phenoxy)nicotinamide	[6]
CAS Number	838819-70-8	[4][6]
Molecular Formula	C ₂₆ H ₂₂ FN ₃ O ₃	[4]
Molecular Weight	443.47 g/mol	[4]
Solubility in DMSO	≥ 2.08 mg/mL	[1][2]
10 mM	[6]	

Signaling Pathway and Mechanism of Action

YM-244769 is a potent inhibitor of the Na⁺/Ca²⁺ exchanger (NCX), with a notable selectivity for the NCX3 isoform. It primarily inhibits the reverse mode (Ca²⁺ entry) of the exchanger. This mechanism is crucial in pathological conditions like ischemia, where elevated intracellular sodium drives the reverse mode, leading to cytotoxic calcium overload.



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Caption: Inhibition of reverse mode Na⁺/Ca²⁺ exchange by YM-244769.

Experimental Protocols

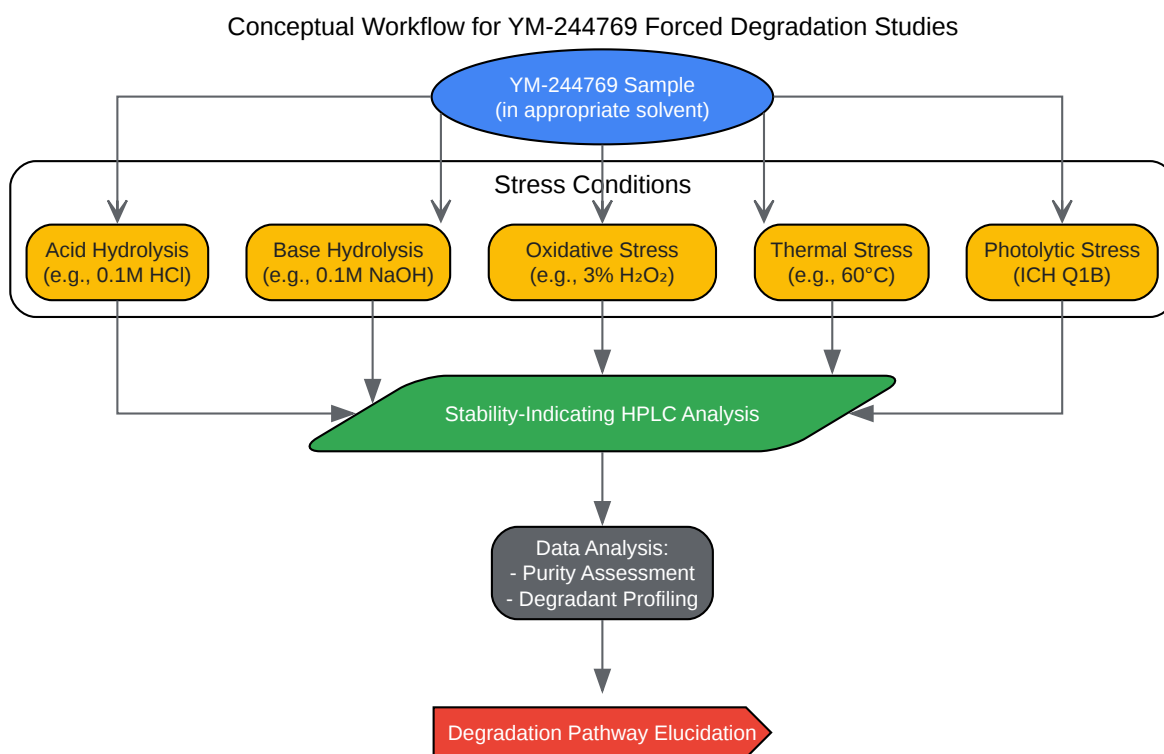
While specific, validated stability-indicating analytical methods for YM-244769 are not publicly available, this section outlines the general methodologies for preparing solutions and a conceptual framework for conducting forced degradation studies.

Preparation of Stock Solutions

- Calculate the required mass: Based on the desired concentration and volume, calculate the mass of YM-244769 needed.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the YM-244769 powder.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles and store at -20°C for short-term or -80°C for long-term storage.

Forced Degradation Studies (Conceptual Workflow)

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. The following diagram illustrates a typical workflow.



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Caption: A general workflow for conducting forced degradation studies.

Development of a Stability-Indicating HPLC Method (General Principles)

A stability-indicating method is crucial for separating and quantifying the parent compound from any potential degradation products.

- **Column Selection:** A C18 reversed-phase column is a common starting point.
- **Mobile Phase:** A gradient elution with a buffered aqueous phase (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typically employed to achieve optimal separation.

- Detection: UV detection at a wavelength where YM-244769 and its potential degradants have significant absorbance.
- Method Validation: The method should be validated according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.

Summary of Known Stability and Degradation Profile

Currently, there is a lack of published, in-depth studies on the forced degradation of YM-244769. However, based on the general chemical stability of related nicotinamide derivatives, hydrolysis of the amide bond could be a potential degradation pathway under acidic or basic conditions. The ether linkages might also be susceptible to degradation under harsh conditions. Without experimental data, any proposed degradation pathway remains speculative.

Researchers are strongly encouraged to perform their own stability assessments, particularly if the compound is to be used in aqueous solutions for extended periods or under conditions of elevated temperature or light exposure. The information provided in this guide should serve as a starting point for ensuring the reliable use of YM-244769 in a research and development setting.

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